

CAS number and molecular structure of 1,4-Diisopropylbenzene

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Compound of Interest

Compound Name: 1,4-Diisopropylbenzene

Cat. No.: B050396

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An In-depth Technical Guide to 1,4-Diisopropylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,4-Diisopropylbenzene**, including its chemical identity, molecular structure, physicochemical properties, and key applications in research and industry. Detailed experimental protocols and process diagrams are included to support practical applications.

Chemical Identity and Molecular Structure

CAS Number: 100-18-5[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Molecular Formula: C₁₂H₁₈[\[2\]](#)[\[3\]](#)

IUPAC Name: 1,4-di(propan-2-yl)benzene[\[2\]](#)

Synonyms: p-Diisopropylbenzene, Benzene, 1,4-bis(1-methylethyl)-, p-Diisopropylbenzol, para-Diisopropylbenzene[\[2\]](#)

Molecular Weight: 162.27 g/mol [\[1\]](#)[\[2\]](#)

The molecular structure of **1,4-Diisopropylbenzene** consists of a central benzene ring substituted at the para positions (positions 1 and 4) with two isopropyl groups.

Physicochemical Properties

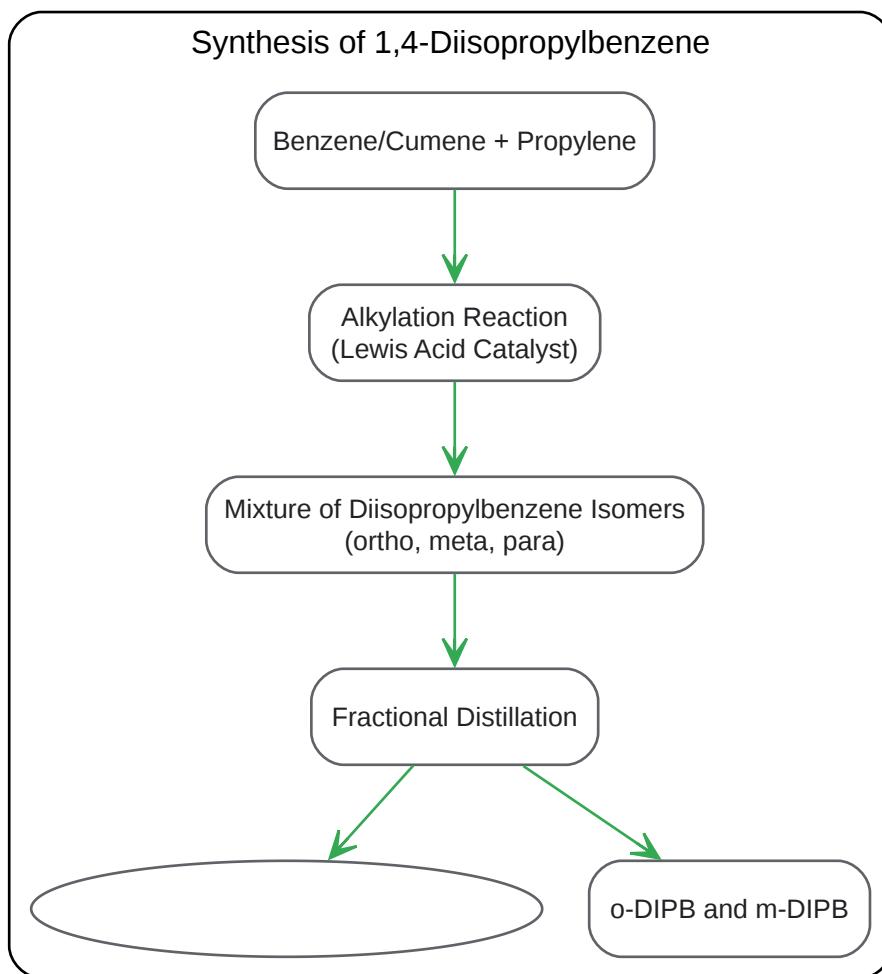
The physical and chemical properties of **1,4-Diisopropylbenzene** are summarized in the table below. This data is essential for its handling, storage, and application in various experimental and industrial settings.

Property	Value	Reference
Physical State	Clear, colorless liquid	[5]
Melting Point	-17 °C	[1][5]
Boiling Point	210 °C	[1][5]
Density	0.857 g/mL at 25 °C	[1][5]
Refractive Index	1.489 at 20 °C	[1][5]
Vapor Pressure	0.25 mmHg at 20 °C	[1][3]
Vapor Density	5.6 (vs air)	[1][3]
Flash Point	77 °C (170 °F)	[6][7]
Solubility	Insoluble in water; Soluble in alcohol, ether, acetone, and benzene.	[2][5]

Synthesis and Production

1,4-Diisopropylbenzene is primarily produced through the alkylation of benzene or cumene with propylene.[4] This reaction is typically catalyzed by a Lewis acid, such as aluminum trichloride.[4]

A common industrial synthesis workflow involves the following steps:



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Caption: Synthesis workflow for **1,4-Diisopropylbenzene**.

Experimental Protocols

Synthesis of 1,4-Diisopropylbenzene via Isomerization of m-Diisopropylbenzene

This protocol describes the isomerization of meta-diisopropylbenzene (m-DIPB) to para-diisopropylbenzene (p-DIPB) using a silica-alumina catalyst.

Materials and Equipment:

- m-Diisopropylbenzene (98.5% purity)

- Silica-alumina catalyst (90% silica, 10% alumina)
- 316 stainless steel tube reactor (24" long, 0.83" ID)
- Inert packing material (e.g., glass wool, glass chips)
- Hot-oil heat tracing system
- High-pressure liquid pump
- Back pressure controller
- Gas chromatograph (GC) for analysis

Procedure:

- Load the stainless steel reactor tube with 142 g of the silica-alumina catalyst, ensuring the catalyst bed is supported by inert packing material.
- Heat the reactor to the desired temperature (e.g., 392°F) using the hot-oil heat tracing system.
- Feed the m-DIPB stream into the reactor at a flow rate of 4.0 g/minute .
- Maintain a pressure of 700 psig using the back pressure controller.
- Allow the reaction to reach a steady state.
- Collect the product stream and analyze the composition of diisopropylbenzene isomers using gas chromatography.
- The temperature can be varied (e.g., to 419°F and 455°F) to study its effect on the isomerization and product distribution.

Applications in Research and Drug Development

1,4-Diisopropylbenzene serves as a crucial intermediate and solvent in various industrial and research applications.

- Chemical Intermediate: It is a precursor for the synthesis of stabilizers, polymers, synthetic lubricants, and hydroperoxides.[5][8]
- Pharmaceutical Synthesis: Due to its solvent properties and chemical stability, it is used in the synthesis of active pharmaceutical ingredients (APIs).[9][10][11] Its role is significant in the production of a range of pharmaceuticals, including anti-inflammatory agents and cardiovascular drugs.[11]
- Nuclear Fuel Reprocessing: It is utilized in the TALSPEAK (Trivalent Actinide-Lanthanide Separation by Phosphorus reagent Extraction from Aqueous Komplexes) process for separating trivalent lanthanides from trivalent actinides in used nuclear fuel.[3]
- Polymers and Resins: It finds application in the production of various polymers and resins.[8] [9]

The following diagram illustrates the role of **1,4-diisopropylbenzene** as a precursor in the synthesis of terephthalic acid, a monomer for polyesters.

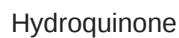
Synthesis of Terephthalic Acid from 1,4-Diisopropylbenzene



Oxidation



Hock Rearrangement



Oxidation

[Click to download full resolution via product page](#)Caption: Pathway from **1,4-Diisopropylbenzene** to Terephthalic Acid.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1,4-Diisopropylbenzene**.

Spectroscopic Technique	Key Features
¹ H NMR	Signals corresponding to the aromatic protons and the isopropyl protons (a septet for the CH group and a doublet for the two CH ₃ groups).
¹³ C NMR	Signals for the aromatic carbons (substituted and unsubstituted) and the carbons of the isopropyl groups.
IR Spectroscopy	Characteristic peaks for C-H stretching (aromatic and aliphatic) and aromatic C=C bending.
Mass Spectrometry	A molecular ion peak at m/z 162, and fragmentation patterns corresponding to the loss of methyl and isopropyl groups.

For detailed spectra, refer to spectral databases such as the NIST WebBook and PubChem.[\[2\]](#) [\[12\]](#)

Safety and Handling

1,4-Diisopropylbenzene is a combustible liquid and may cause skin irritation.[\[3\]](#) Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical.[\[3\]](#) It should be stored in a cool, well-ventilated area away from oxidizing agents.[\[1\]](#) For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. 1,4-Diisopropylbenzene 97 100-18-5 [sigmaaldrich.com]
- 2. 1,4-Diisopropylbenzene | C12H18 | CID 7486 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,4-二异丙基苯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Diisopropylbenzene - Wikipedia [en.wikipedia.org]
- 5. 1,4-DIISOPROPYLBENZENE | 100-18-5 [chemicalbook.com]
- 6. 1,4-diisopropyl benzene, 100-18-5 [thegoodsentscompany.com]
- 7. 1,4-DIISOPROPYLBENZENE CAS#: 100-18-5 [m.chemicalbook.com]
- 8. goodyearchemical.com [goodyearchemical.com]
- 9. persistencemarketresearch.com [persistencemarketresearch.com]
- 10. globalinsightservices.com [globalinsightservices.com]
- 11. market.us [market.us]
- 12. Benzene, 1,4-bis(1-methylethyl)- [webbook.nist.gov]
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